

Personal protective equipment for handling D-Allose-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Allose-13C

Cat. No.: B10828440

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Essential Safety and Handling Guide for D-Allose-13C

This guide provides crucial safety and logistical information for the handling and disposal of **D-Allose-13C**, a stable isotope-labeled monosaccharide. While D-Allose is not classified as a hazardous substance, adherence to standard laboratory safety protocols for handling chemical powders is essential to ensure a safe research environment.^{[1][2]} **D-Allose-13C** is chemically and physically similar to its unlabeled counterpart, D-Allose, and is a non-radioactive compound.^{[3][4][5]}

Chemical and Physical Properties

A summary of the key properties of D-Allose is provided below. These properties are expected to be nearly identical for **D-Allose-13C**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₆	[1][6]
Appearance	White crystalline powder	[7]
Solubility	Soluble in water, practically insoluble in methanol	[7][8]
Hazards	Not classified as a hazardous substance. May have a violent reaction with strong oxidizers.	[1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **D-Allose-13C** to minimize exposure and ensure safety.

Protection Type	Required Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from potential dust particles and splashes.[2][9]
Skin Protection	- Nitrile gloves- Standard laboratory coat	Prevents skin contact with the chemical.[2][10] A lab coat protects clothing and skin from contamination.[10][11]
Respiratory Protection	A NIOSH-approved respirator is recommended if handling large quantities or if dust is generated.	Protects against inhalation of fine powder, which can cause respiratory irritation.[2][12]

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural steps for the safe handling of **D-Allose-13C** from receipt to disposal.

Preparation and Pre-Handling

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for D-Allose.[\[1\]](#)[\[2\]](#)
- Designate a Work Area: Whenever possible, handle **D-Allose-13C** within a certified chemical fume hood or a ventilated enclosure to minimize inhalation risk.[\[12\]](#)
- Assemble Materials: Gather all necessary equipment, including spatulas, weigh boats, and containers, before handling the compound.
- Don PPE: Put on all required personal protective equipment as specified in the table above.[\[13\]](#)

Weighing and Transferring

- Containment: Perform all weighing and transferring procedures inside a fume hood or a powder containment hood.[\[12\]](#)
- Minimize Dust: Handle the powder gently to avoid creating dust. Use a spatula or scoop for transfers instead of pouring.[\[12\]](#)
- Keep Containers Closed: Keep the primary container of **D-Allose-13C** closed whenever it is not in use to prevent spills and contamination.[\[12\]](#)

Spill and Emergency Procedures

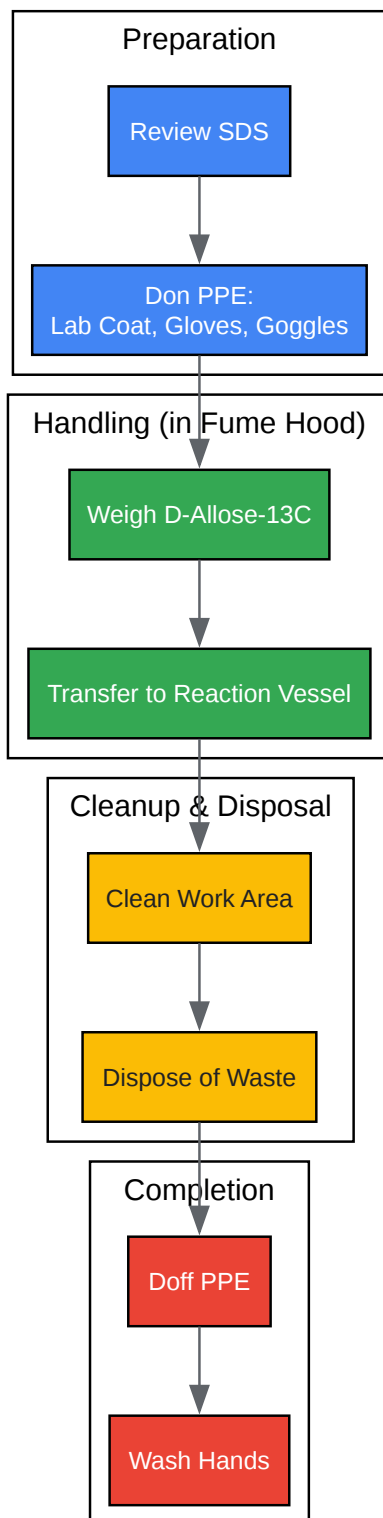
- Minor Spills: For small spills, gently sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[\[14\]](#) Clean the area with a wet cloth or a HEPA-filtered vacuum.[\[12\]](#)
- Skin Contact: If skin contact occurs, wash the affected area thoroughly with soap and water.[\[14\]](#)
- Eye Contact: In case of eye contact, immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[14\]](#) Seek medical attention.

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Unused **D-Allose-13C** and any grossly contaminated materials (e.g., weigh boats, paper towels from a spill) should be collected in a clearly labeled, sealed container.
- Contaminated PPE: Used gloves and other disposable PPE should be disposed of in the appropriate laboratory waste stream.
- Empty Containers: Empty containers should be triple-rinsed with an appropriate solvent before disposal or recycling, with the rinsate collected as chemical waste.

Workflow for Safe Handling of D-Allose-13C

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **D-Allose-13C**.

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References

- 1. carlroth.com [carlroth.com]
- 2. abmole.com [abmole.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Principles and Characteristics of Isotope Labeling - Creative Proteomics [creative-proteomics.com]
- 5. metsol.com [metsol.com]
- 6. D-Allose-13C | C₆H₁₂O₆ | CID 101129027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. foodb.ca [foodb.ca]
- 9. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. Personal Protective Equipment | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 11. cce.caltech.edu [cce.caltech.edu]
- 12. ehs.wisc.edu [ehs.wisc.edu]
- 13. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety [ehs.cornell.edu]
- 14. sds.metasci.ca [sds.metasci.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling D-Allose-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10828440#personal-protective-equipment-for-handling-d-allose-13c]

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